

# Arcapillin vs quercetin: which is a more potent antioxidant?

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## Compound of Interest

Compound Name: Arcapillin

Cat. No.: B1665599

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## Quantitative Antioxidant Activity: A Tabular Comparison

The antioxidant potential of a compound is often quantified by its ability to scavenge synthetic free radicals in various in vitro assays. The half-maximal inhibitory concentration (IC<sub>50</sub>) is a standard measure, representing the concentration of the antioxidant required to scavenge 50% of the free radicals. A lower IC<sub>50</sub> value indicates a higher antioxidant potency.

While extensive quantitative data is available for quercetin, direct IC<sub>50</sub> values for **arcapillin** (also known as chrysosplenetin B) are notably scarce in publicly accessible literature. The following tables summarize the available IC<sub>50</sub> values for quercetin from two common antioxidant assays: DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)).

Table 1: DPPH Radical Scavenging Activity of Quercetin

Compound	IC <sub>50</sub> (μM)	IC <sub>50</sub> (μg/mL)	Reference
Quercetin			

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